

# Personal protective equipment for handling 1-Phenyl-2,5-dihydro-1H-pyrrole

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## Compound of Interest

Compound Name: 1-Phenyl-2,5-dihydro-1H-pyrrole

Cat. No.: B171779

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## Essential Safety and Handling Guide for 1-Phenyl-2,5-dihydro-1H-pyrrole

Disclaimer: No specific Safety Data Sheet (SDS) is currently available for **1-Phenyl-2,5-dihydro-1H-pyrrole**. The following guidance is based on the safety information for structurally similar compounds, including 1-Phenyl-1H-pyrrole-2,5-dione and 2,5-Dimethyl-1-phenylpyrrole. It is imperative to handle this compound with caution in a controlled laboratory environment.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for researchers, scientists, and drug development professionals handling **1-Phenyl-2,5-dihydro-1H-pyrrole**.

## Hazard Summary and Precautionary Measures

Based on analogous compounds, **1-Phenyl-2,5-dihydro-1H-pyrrole** is anticipated to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Therefore, appropriate precautions must be taken to minimize exposure.

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.<sup>[3]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[2][3]</sup>

- Wear protective gloves, protective clothing, eye protection, and face protection.[2][3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]
- Use only outdoors or in a well-ventilated area.[2]
- Store in a locked up, cool, dry, and well-ventilated place with the container tightly closed.[1][2][3]

## Personal Protective Equipment (PPE)

A comprehensive PPE program is critical to ensure safety. The following table summarizes the recommended PPE for handling **1-Phenyl-2,5-dihydro-1H-pyrrole**.

Protection Type	Recommended Equipment	Standards/Specifications
Eye and Face	Chemical safety goggles or a face shield.[1]	Conforming to EN166 (EU) or NIOSH (US) approved standards.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or protective suit.[1]	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if working outside a fume hood or if dust/aerosols are generated.[1]	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1]

## Operational and Disposal Plans

Handling and Storage:

- All handling of **1-Phenyl-2,5-dihydro-1H-pyrrole** should be conducted in a well-ventilated chemical fume hood.[1]
- Avoid the generation of dust and aerosols.

- Containers should be kept tightly closed and stored in a cool, dry place away from incompatible substances such as strong oxidizing agents.[\[1\]](#)

#### Spill Management:

- In case of a spill, evacuate the area.
- Wear full PPE, including respiratory protection.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, labeled container for disposal.[\[5\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.

#### Disposal:

- Dispose of waste materials in accordance with all applicable federal, state, and local environmental regulations.
- Contents and containers should be disposed of at an approved waste disposal plant.[\[3\]](#)[\[4\]](#)  
Contaminated packaging should be treated as the chemical itself.

## First Aid Measures

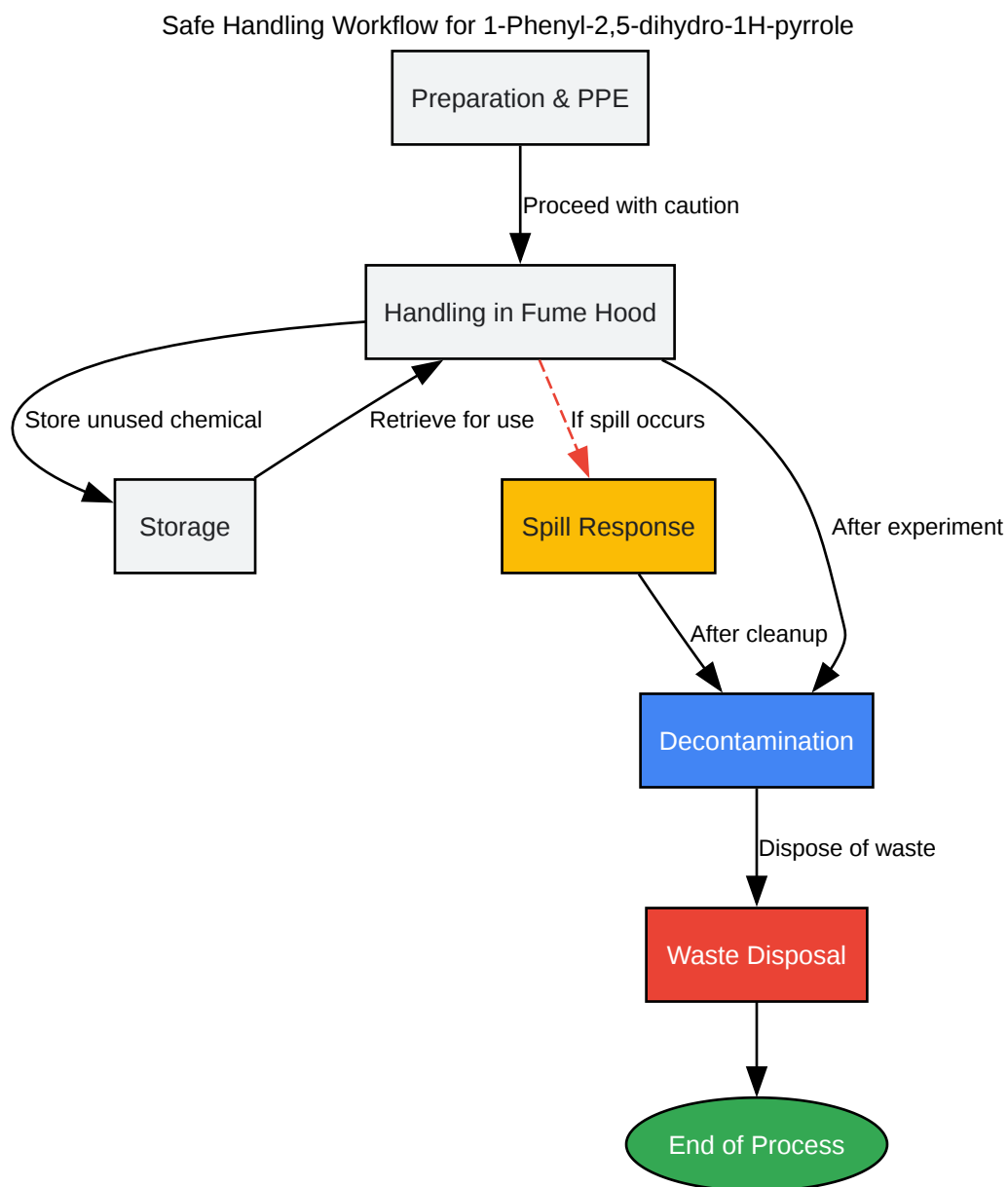
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[\[1\]](#)[\[3\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice. Remove contaminated clothing and wash it before reuse.[\[3\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[3\]](#)
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.[\[2\]](#)

## Physicochemical Data (Based on Analogs)

The following table summarizes key physicochemical data for structurally related compounds to provide an estimate of the properties of **1-Phenyl-2,5-dihydro-1H-pyrrole**.

Property	1-Phenyl-1H-pyrrole-2,5-dione	1-Phenylpyrrole
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NO <sub>2</sub>	C <sub>10</sub> H <sub>9</sub> N
Molecular Weight	173.17 g/mol	143.19 g/mol
Appearance	Yellow needles	Solid
Melting Point	86-90 °C[3]	58-60 °C
Boiling Point	162-163 °C @ 12 mmHg[3]	234 °C
Solubility	Slightly soluble in water[1]	Not specified

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **1-Phenyl-2,5-dihydro-1H-pyrrole**.

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